

Essential Safety and Logistical Information for Handling Orexin B (Human)

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Compound of Interest

Compound Name: Orexin B (human)

Cat. No.: B612584

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For researchers, scientists, and drug development professionals, the safe handling of bioactive compounds like **Orexin B (human)** is of utmost importance. This document provides immediate and essential safety and logistical information, including operational and disposal plans, to ensure a secure laboratory environment. While **Orexin B (human)** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, adherence to standard laboratory safety protocols is crucial to minimize exposure and maintain experimental integrity^[1].

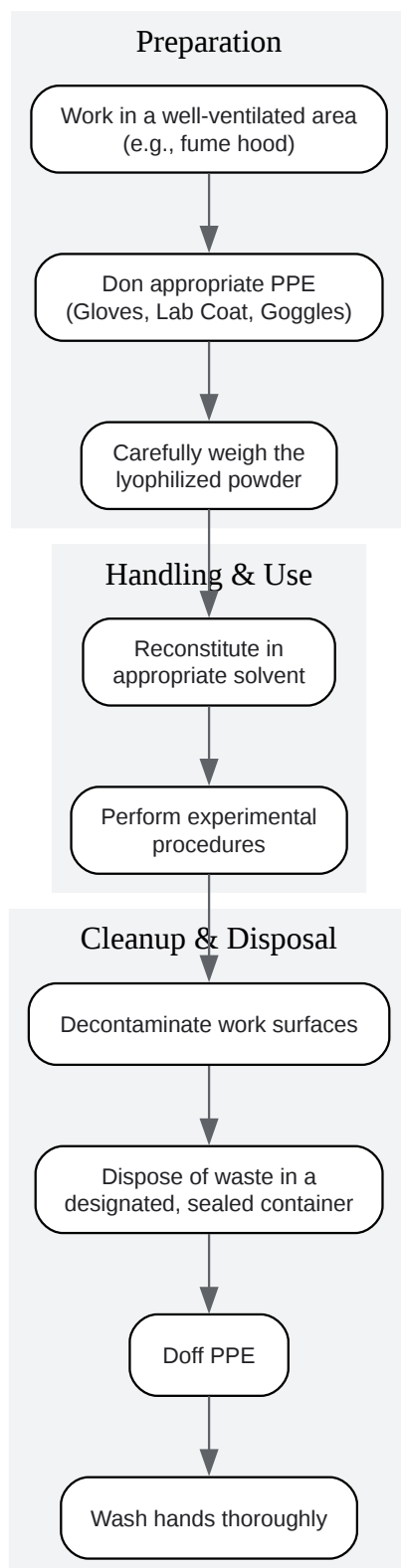
Personal Protective Equipment (PPE)

Appropriate personal protective equipment is fundamental when handling Orexin B, particularly in its lyophilized powder form. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Safety goggles with side shields	Protects against splashes of solutions and contact with airborne powder.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Prevents skin contact with the peptide. Gloves should be inspected before use and disposed of properly after handling.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Dust mask or appropriate respirator	Recommended when handling the powder form to avoid inhalation of dust particles[2].

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling Orexin B minimizes the risk of exposure and contamination. The following workflow outlines the key steps from preparation to use and disposal.



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References

- 1. fishersci.com [fishersci.com]
- 2. peptide.co.jp [peptide.co.jp]
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